Proper Disposal of AZD-1236: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*AZD-1236*
CAS No.:	*459814-90-5*
Cat. No.:	*B3024234*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the safe and compliant disposal of **AZD-1236**, a potent and selective inhibitor of matrix metalloproteinases (MMPs) MMP-9 and MMP-12.

While **AZD-1236** is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS), adherence to proper disposal procedures is crucial to ensure a safe laboratory environment and to comply with all relevant regulations.[1] The primary recommendation is to dispose of **AZD-1236** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.[1]

Immediate Safety and Handling Considerations

Before proceeding with disposal, it is imperative to handle **AZD-1236** with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. In case of accidental contact, follow these first-aid measures:

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Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
Skin Contact	Wash off with soap and plenty of water. Get medical attention if irritation develops or persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the disposal of **AZD-1236** from a research laboratory setting.

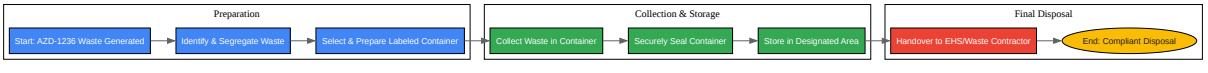
- Waste Identification and Segregation:
  - Identify all waste streams containing **AZD-1236**. This includes pure compound, solutions, and any contaminated labware (e.g., pipette tips, vials, gloves).
  - Segregate **AZD-1236** waste from other chemical waste to avoid unintended reactions.
- Containerization:
  - Use a dedicated, clearly labeled, and chemically compatible waste container for all **AZD-1236** waste.
  - The container should be in good condition and have a secure, tight-fitting lid to prevent leaks or spills.

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- Labeling:
  - Label the waste container clearly with "**AZD-1236** Waste" and include the full chemical name: (R)-N-((S)-1-(2-(5-chloropyridin-2-yloxy)ethyl)-2-oxopyrrolidin-3-yl)-2,2-dimethylpropane-1-sulfonamide.
  - Indicate the approximate concentration and quantity of the waste.
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
  - Follow your institution's guidelines for the temporary storage of chemical waste.
- Disposal:
  - Dispose of the **AZD-1236** waste through your institution's designated hazardous waste disposal program.
  - Do not dispose of **AZD-1236** down the drain or in the regular trash.
  - Ensure that the disposal process is handled by a licensed and approved waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **AZD-1236** disposal process.



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References

- 1. file.glpbio.com [file.glpbio.com]
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